

# Application Notes and Protocols: LY 303511 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LY 303511 hydrochloride

Cat. No.: B2476964

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and experimental use of **LY 303511 hydrochloride**. The following protocols and data are intended to guide researchers in designing and executing experiments involving this compound.

## Product Information

- Name: **LY 303511 hydrochloride**
- CAS Number: 854127-90-5
- Molecular Formula:  $C_{19}H_{18}N_2O_2 \cdot 2HCl$
- Molecular Weight: 379.3 g/mol
- Description: **LY 303511 hydrochloride** is a solid, cell-permeable compound that serves as a negative control for the PI3K inhibitor LY 294002.<sup>[1]</sup> While structurally similar to LY 294002, it does not inhibit PI3K.<sup>[2]</sup> Instead, it has been shown to inhibit cell proliferation through pathways involving the mammalian target of rapamycin (mTOR) and casein kinase 2 (CK2).<sup>[3][4]</sup>

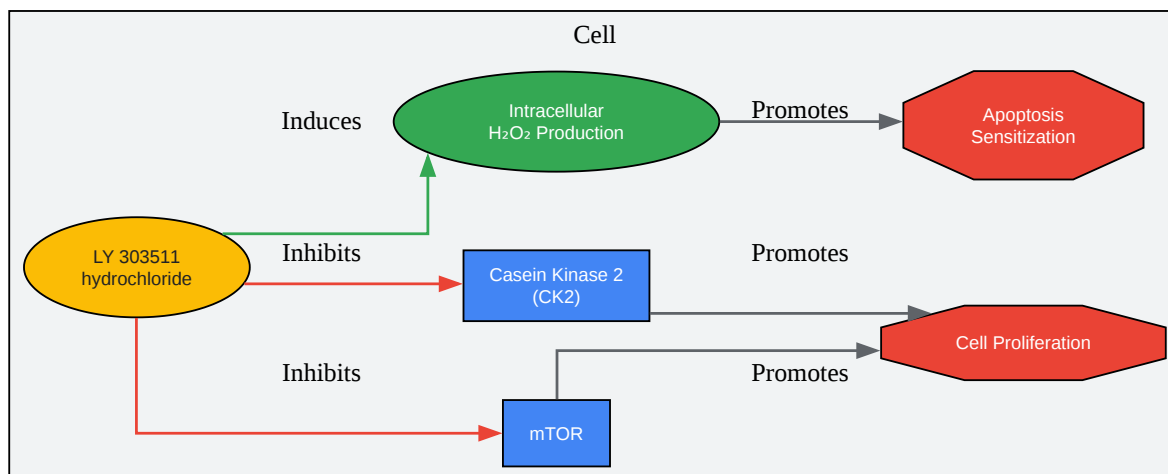
## Solubility Data

**LY 303511 hydrochloride** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[4] For optimal results, it is recommended to purge the solvent with an inert gas before preparing solutions.[4]

Solvent	Concentration (Molar)	Concentration (Mass/Volume)
DMSO	~100 mM[1][4]	20 mg/mL[5], 25 mg/mL[6], 100 mg/mL[7]
Ethanol	~100 mM[4]	1 mg/mL[5]

## Biological Activity and Signaling Pathways

**LY 303511 hydrochloride** exerts its biological effects through multiple pathways, independent of PI3K inhibition. It is known to inhibit the mTOR pathway, which is a key regulator of cell growth and proliferation.[3] Specifically, it has been shown to inhibit the mTOR-dependent phosphorylation of S6K.[3][4] Additionally, LY 303511 has been found to inhibit the activity of casein kinase 2 (CK2), a regulator of cell cycle progression.[3] Another reported mechanism of action is the induction of intracellular hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) production, which can sensitize tumor cells to apoptosis.[8][9]



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **LY 303511 hydrochloride**.

## Experimental Protocols

### Preparation of Stock Solutions

Materials:

- **LY 303511 hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Inert gas (e.g., nitrogen or argon)
- Sterile microcentrifuge tubes or vials

Protocol:

- Equilibrate the **LY 303511 hydrochloride** vial to room temperature before opening.

- Weigh the desired amount of **LY 303511 hydrochloride** in a sterile tube.
- Purge the solvent (DMSO or ethanol) with an inert gas for several minutes to remove dissolved oxygen.
- Add the appropriate volume of the purged solvent to the solid to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).<sup>[2]</sup>

## Preparation of Working Solutions for In Vitro Cell-Based Assays

Materials:

- **LY 303511 hydrochloride** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium

Protocol:

- Thaw the stock solution at room temperature.
- Dilute the stock solution to the final desired working concentration directly in the cell culture medium.
- Ensure the final concentration of the solvent (e.g., DMSO) in the culture medium is low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.
- Add the working solution to the cells and proceed with the experiment.

## Preparation of Working Solutions for In Vivo Animal Studies

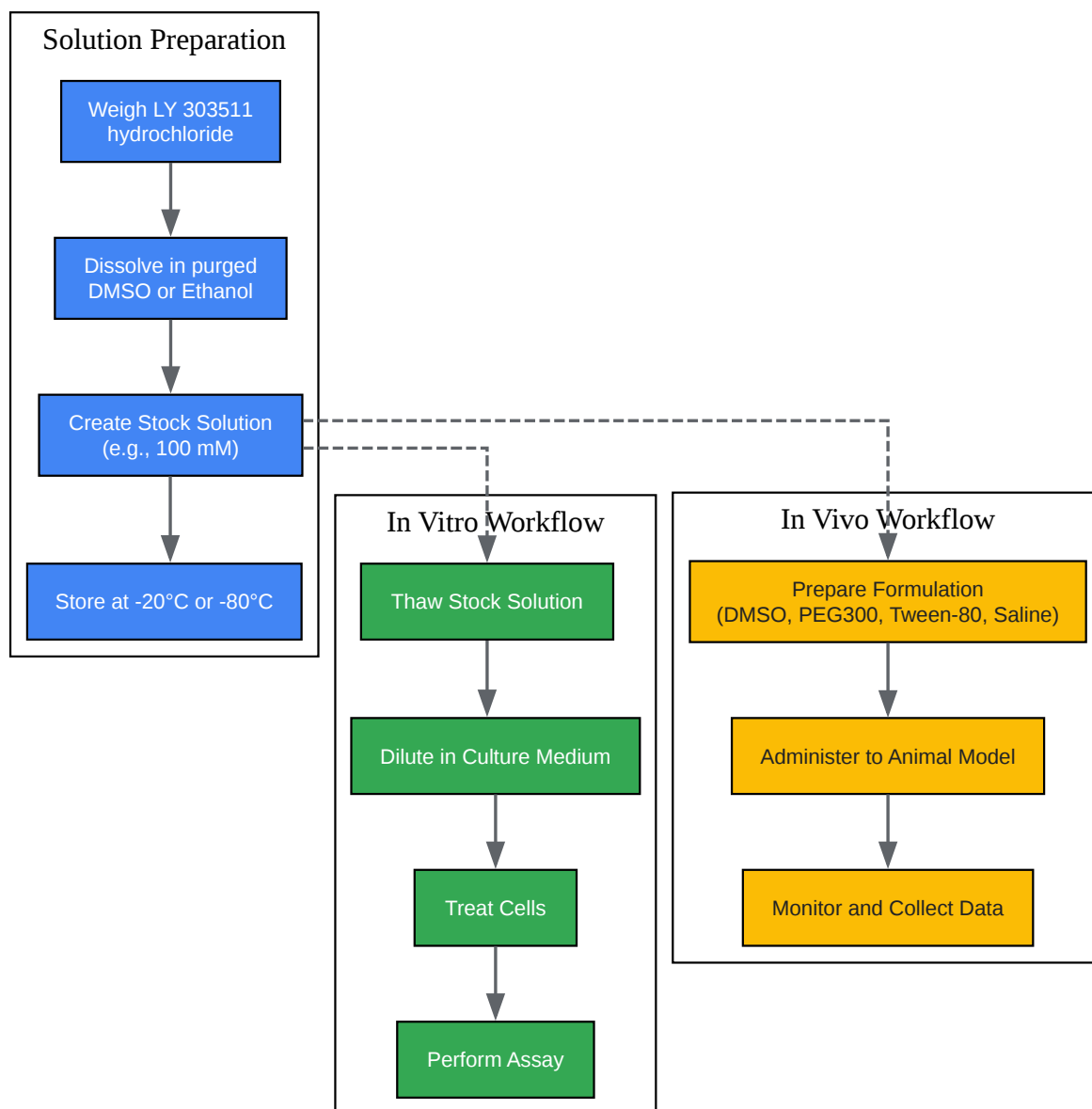
This protocol is adapted from a method for preparing a similar compound for intraperitoneal administration.

Materials:

- **LY 303511 hydrochloride** stock solution (e.g., 25 mg/mL in DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Protocol:

- To prepare a 1 mL working solution, start with 100  $\mu$ L of a 25 mg/mL DMSO stock solution.
- Add 400  $\mu$ L of PEG300 to the DMSO solution and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL.
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.
- It is recommended to prepare this working solution fresh on the day of use.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for **LY 303511 hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. LY303511 (2-piperazinyl-8-phenyl-4H-1-benzopyran-4-one) acts via phosphatidylinositol 3-kinase-independent pathways to inhibit cell proliferation via mammalian target of rapamycin (mTOR)- and non-mTOR-dependent mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. LY303511 hydrochloride | 2070014-90-1 | MOLNOVA [molnova.com]
- 7. LY 303511 [sigmaaldrich.com]
- 8. aacrjournals.org [aacrjournals.org]
- 9. LY294002 and LY303511 sensitize tumor cells to drug-induced apoptosis via intracellular hydrogen peroxide production independent of the phosphoinositide 3-kinase-Akt pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: LY 303511 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2476964#ly-303511-hydrochloride-solubility-in-dmso-and-ethanol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)